

Application Notes and Protocols for FR901379 Fermentation

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Compound of Interest

Compound Name: FR 901379
CAS No.: 144371-88-0
Cat. No.: B15582353

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the fermentation of FR901379, a crucial precursor for the antifungal agent micafungin. The protocols are compiled from various scientific studies and patents, focusing on the cultivation of *Coleophoma empetri*.

Introduction

FR901379 is a sulfonated lipohexapeptide nonribosomal peptide produced by the filamentous fungus *Coleophoma empetri*[1][2]. It serves as the key intermediate in the semi-synthesis of micafungin, an important echinocandin-type antifungal drug used in clinical settings for treating invasive fungal infections[1][2]. The fermentation process to produce FR901379 is a critical step in the manufacturing of micafungin[1]. Low fermentation efficiency can increase production costs, hindering the widespread clinical application of micafungin[1]. This document outlines protocols for shake flask and bioreactor cultivation of *C. empetri* for FR901379 production, including media compositions and key fermentation parameters.

Microorganism

The primary producing organism for FR901379 is the filamentous fungus *Coleophoma empetri*[1][2]. Various strains have been utilized and genetically engineered to enhance production titers. For instance, metabolic engineering of *C. empetri* MEFC09 has led to strains with significantly improved FR901379 yields[1].

Experimental Protocols

Inoculum Preparation (Seed Culture)

A two-stage inoculum preparation is typically employed to ensure a healthy and abundant mycelial culture for inoculation into the production fermenter.

Protocol:

- **Strain Revival:** Revive a stock culture of *Coleophoma empetri* on a solid medium such as Potato Dextrose Agar (PDA).
- **Seed Culture:** Inoculate fresh mycelia into a 250 mL shake flask containing 50 mL of MKS seed culture medium[1].
- **Incubation:** Incubate the seed culture for 2 days at 25 °C with agitation at 220 rpm[1].

Production Fermentation

The production of FR901379 can be carried out in shake flasks for screening and optimization studies, or in bioreactors for larger-scale production.

Protocol:

- **Inoculation:** Transfer 5 mL of the seed culture into a 250 mL shake flask containing 50 mL of MKF fermentation medium[1].
- **Incubation:** Cultivate at 25 °C with agitation at 220 rpm for 8 to 10 days[1].

For higher yields, a fed-batch fermentation strategy is often employed in a controlled bioreactor environment.

Protocol:

- Inoculation: Inoculate the production fermenter containing MKF medium with a suitable volume of the seed culture (e.g., 2-5% v/v)[3].
- Initial Batch Phase: Maintain the fermentation at 24-26 °C[3]. Control the dissolved oxygen (DO) level at a minimum of 10-20% air saturation through a cascade of agitation (ranging from 400-600 rpm) and aeration (around 1.0 vvm)[3][4].
- Fed-Batch Phase: After a specific period of initial growth (e.g., 5 days), initiate feeding of a concentrated nutrient solution. For example, after 5 days of incubation, an additional 180 g of D-sorbitol can be fed[4]. In some processes, methyl hexadecanoate is added after 24-72 hours of fermentation to serve as a precursor for the fatty acid side chain of FR901379[5].
- Fermentation Duration: Continue the fermentation for a total of 11 to 12 days, or until the concentration of FR901379 ceases to increase[4][5].

Data Presentation

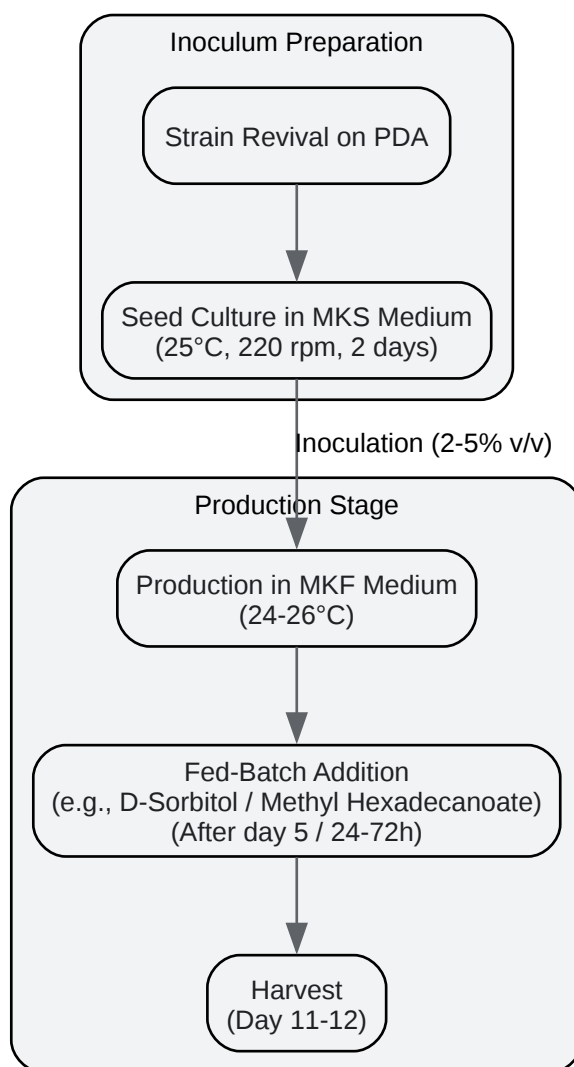
Table 1: Media Compositions for FR901379 Fermentation

Component	Seed Medium (MKS) (g/L)	Fermentation Medium (MKF) (g/L) - Option 1	Fermentation Medium (g/L) - Option 2
Soluble Starch	15[1][6][7]	-	-
Sucrose	10[1][6][7]	-	-
Cottonseed Meal	5[1][6][7]	-	20[5]
Peptone	10[1][6][7]	10[1][6][7]	10[5]
KH ₂ PO ₄	1[1][6][7]	1[1][6][7]	-
CaCO ₃	2[1][6][7]	2[1][6][7]	4[5]
Glucose	-	10[1][6][7]	50[5]
Corn Starch	-	30[1][6][7]	-
D-Sorbitol	-	160[1]	-
(NH ₄) ₂ SO ₄	-	6[1][6][7]	-
FeSO ₄ ·7H ₂ O	-	0.3[1][6][7]	-
ZnSO ₄ ·7H ₂ O	-	0.01[1][6][7]	-
Fructose	-	-	140-150[3]
Corn Gluten Powder	-	-	10-20[3]
Casein	-	-	6-7.5[3]
Yeast Peptone	-	-	5-9[3]
Magnesium Sulfate	-	-	2[3][5]
Dipotassium Hydrogen Phosphate	-	-	0.5-0.8[3]
Defoamer	-	-	0.5-1[3]
pH	6.5[1][6][7]	6.5[1][6][7]	Not specified

Table 2: Fermentation Parameters for FR901379**Production**

Parameter	Shake Flask	Bioreactor
Temperature	25 °C[1]	23-27 °C[8]
pH	6.5 (initial)[1][6][7]	6.5 (initial)[1][6][7]
Agitation	220 rpm[1]	400-600 rpm (cascade control) [4]
Aeration	N/A	1.0 vvm[4]
Dissolved Oxygen	N/A	Maintained at >10-20%[3][4]
Fermentation Time	8-10 days[1]	11-12 days[4]

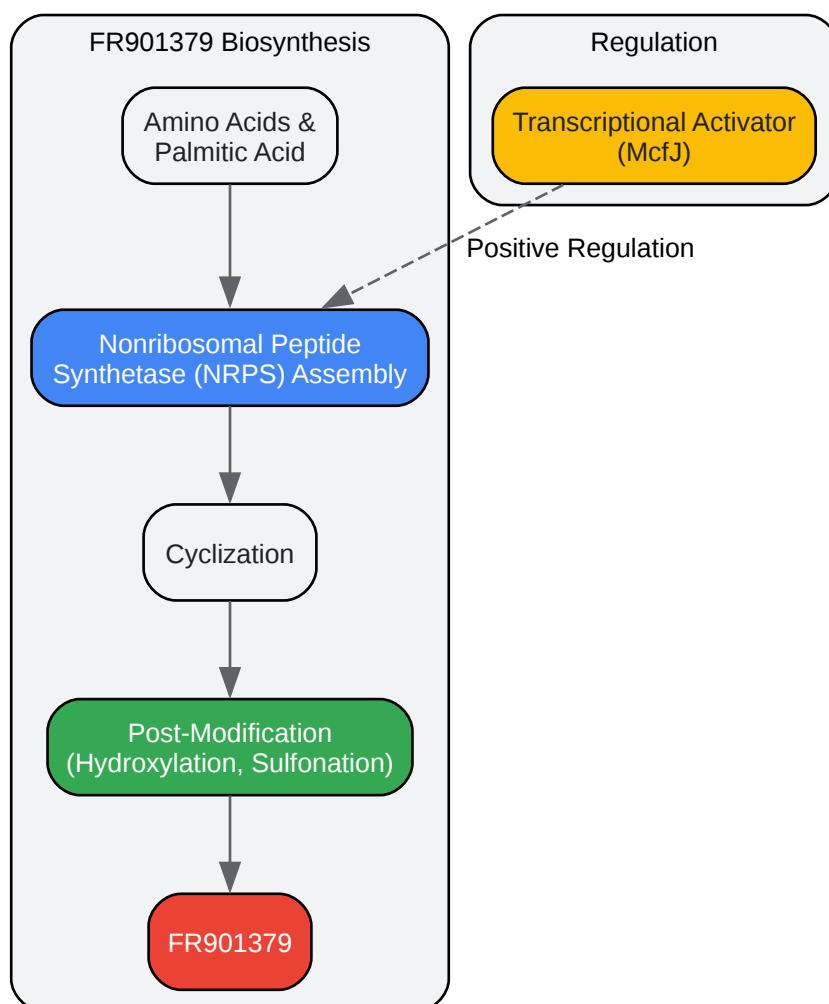
Visualizations**Experimental Workflow**



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Caption: Experimental workflow for the fermentation of FR901379.

FR901379 Biosynthesis and Regulation



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Caption: Simplified overview of the FR901379 biosynthesis pathway and its regulation.

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